

An In-depth Technical Guide to the Safe Handling of Zinc-64

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Compound of Interest

Compound Name: zinc-64

Cat. No.: B12044275

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This guide provides comprehensive safety and handling information for **Zinc-64** (^{64}Zn), a stable isotope of zinc. As ^{64}Zn is not radioactive, the primary safety concerns are associated with the chemical properties of zinc and its compounds, such as zinc oxide. This document outlines the potential hazards, exposure controls, and safe handling procedures to ensure the well-being of laboratory personnel.

Hazard Identification and Physicochemical Properties

Zinc-64 is a naturally occurring, stable isotope of zinc and is not radioactive.[1][2][3] The hazards associated with ^{64}Zn are therefore identical to those of natural zinc and its compounds. The most common forms of zinc used in research are the metal powder and zinc oxide.

Inhalation of zinc oxide fumes or dust can lead to a condition known as "metal fume fever," with flu-like symptoms such as fever, chills, and muscle pain.[4][5] Direct contact with zinc dust or its compounds may cause skin and eye irritation.[6][7]

Table 1: Physicochemical and Toxicological Data for Zinc and Zinc Oxide

Property	Zinc Metal (Dust)	Zinc Oxide
CAS Number	7440-66-6[4]	1314-13-2[6][8]
Appearance	Bluish-gray powder[4]	White to yellowish-white powder
Boiling Point	1665°F (907°C)[4]	Decomposes above 1800°C
Melting Point	788°F (420°C)[4]	1975°C
Solubility in Water	Reacts with water[4]	Insoluble
Acute Toxicity (Inhalation)	May cause respiratory tract irritation.[4]	Harmful if inhaled (H332).[6]
Skin Irritation	May cause mechanical irritation.[4]	May cause moderate irritation.[6]
Eye Irritation	May cause mechanical irritation.[4]	May cause eye irritation.[6]
Specific Hazards	Dust can be a weak explosion hazard.[4] Reacts with acids and alkalis to produce flammable hydrogen gas.[4]	-

Exposure Controls and Personal Protection

To minimize exposure to **zinc-64** and its compounds, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Table 2: Recommended Exposure Controls and Personal Protective Equipment (PPE)

Control Measure	Specification
Engineering Controls	Use in a well-ventilated area.[6] Local exhaust ventilation is recommended to control dust and fume concentrations.[4] Safety shower and eye bath should be readily available.[8]
Respiratory Protection	For dust and fumes, use a NIOSH/MSHA approved respirator.[4]
Hand Protection	Wear suitable protective gloves.[4][6]
Eye Protection	Use safety eyewear, such as chemical goggles or a face shield with safety glasses.[4][6]
Skin and Body Protection	Wear suitable protective clothing.[6] Fire-resistant coveralls are recommended when working with dust.[4]

Safe Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and exposure.

Handling:

- Avoid breathing dust, fumes, or vapors.[6]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[6]
- Practice good personal hygiene.[4]
- For molten zinc, use heat-resistant gloves and face shields.[5]

Storage:

- Store in a cool, dry, well-ventilated place.[4]
- Keep containers tightly closed.[6]

- Store away from incompatible materials such as strong oxidizing agents, acids, and alkalis.
[4][6]

First-Aid and Emergency Procedures

In case of exposure or accident, immediate and appropriate first-aid measures should be taken.

Table 3: First-Aid Measures for Zinc and Zinc Oxide Exposure

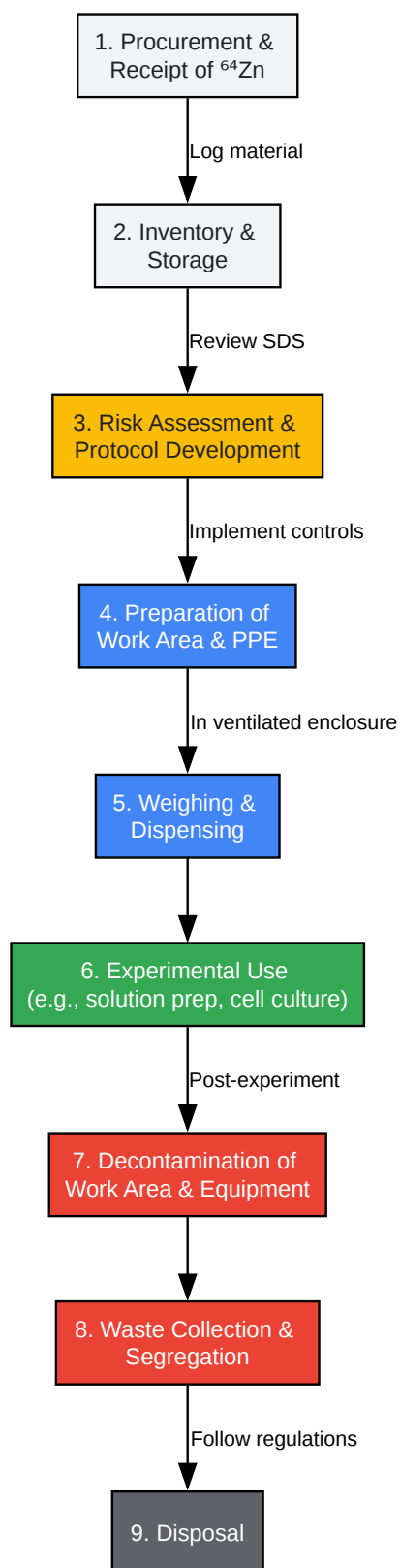
Exposure Route	First-Aid Procedure
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.[6][8]
Skin Contact	Wash the affected area with plenty of soap and water. Remove contaminated clothing.[6][8] For molten metal burns, cool the area with water but do not attempt to remove the material. Seek immediate medical attention.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6][7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical advice.[6]

Fire Fighting:

- For fires involving zinc dust, use a Class D dry powder extinguisher, dry sand, or zinc oxide.
[4]
- Do not use water, as it can react with zinc to produce flammable hydrogen gas.[4][5]
- Firefighters should wear self-contained breathing apparatus (SCBA).[4]

Experimental Workflow for Safe Handling of Zinc-64 Compounds

The following diagram illustrates a general workflow for the safe handling of **zinc-64** compounds in a research setting, from acquisition to disposal.



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Caption: General workflow for the safe handling of **Zinc-64** compounds.

Disposal Considerations

Waste materials containing **zinc-64** should be disposed of in accordance with all federal, state, and local environmental regulations.[4][6] Contact a licensed professional waste disposal service for guidance.[8]

It is important to note that while this guide provides a comprehensive overview, researchers should always refer to the specific Safety Data Sheet (SDS) for the particular **zinc-64** compound they are using and adhere to their institution's safety protocols.

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